

Navigating the Uncharted: A Technical Safety and Handling Guide for 4-Iodopicolinonitrile

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Compound of Interest

Compound Name: **4-Iodopicolinonitrile**

Cat. No.: **B133930**

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Disclaimer: Information specifically pertaining to the safety and handling of **4-Iodopicolinonitrile** is not readily available in public safety literature. This guide has been developed by extrapolating data from a closely related compound, **3-Fluoro-4-iodopicolinonitrile**. Researchers, scientists, and drug development professionals should treat this information as a precautionary overview and are strongly advised to conduct a thorough risk assessment and consult with a qualified safety professional before handling **4-Iodopicolinonitrile**. The introduction of a fluorine atom can significantly alter a compound's chemical and toxicological properties.

Hazard Identification and Classification

Based on analogous compounds, **4-Iodopicolinonitrile** is anticipated to be a hazardous substance. The primary concerns revolve around its potential toxicity if ingested or inhaled, and its capacity to cause skin and eye irritation.

GHS Hazard Classification (Presumed, based on **3-Fluoro-4-iodopicolinonitrile**):

- Acute Toxicity, Oral (Category 4)
- Acute Toxicity, Inhalation (Category 4)
- Skin Corrosion/Irritation (Category 2)
- Serious Eye Damage/Eye Irritation (Category 2)

- Specific target organ toxicity — single exposure (Category 3), Respiratory system

Hazard Statements (Presumed):

- H302: Harmful if swallowed.
- H332: Harmful if inhaled.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Physical and Chemical Properties

Quantitative data for **4-iodopicolinonitrile** is not available. The following table summarizes the known properties of the analogous compound, 3-Fluoro-**4-iodopicolinonitrile**.

| Property | Value (for 3-Fluoro-4-iodopicolinonitrile) |
|---------------------|--|
| Molecular Formula | C ₆ H ₂ FIN ₂ [1] |
| Molecular Weight | 248.00 g/mol [1] |
| Appearance | Solid [2] |
| Purity | ≥97% [1] |
| Storage Temperature | 4°C, protect from light [1] |

Exposure Controls and Personal Protection

A comprehensive risk assessment should guide the selection of personal protective equipment (PPE). The following are general recommendations.

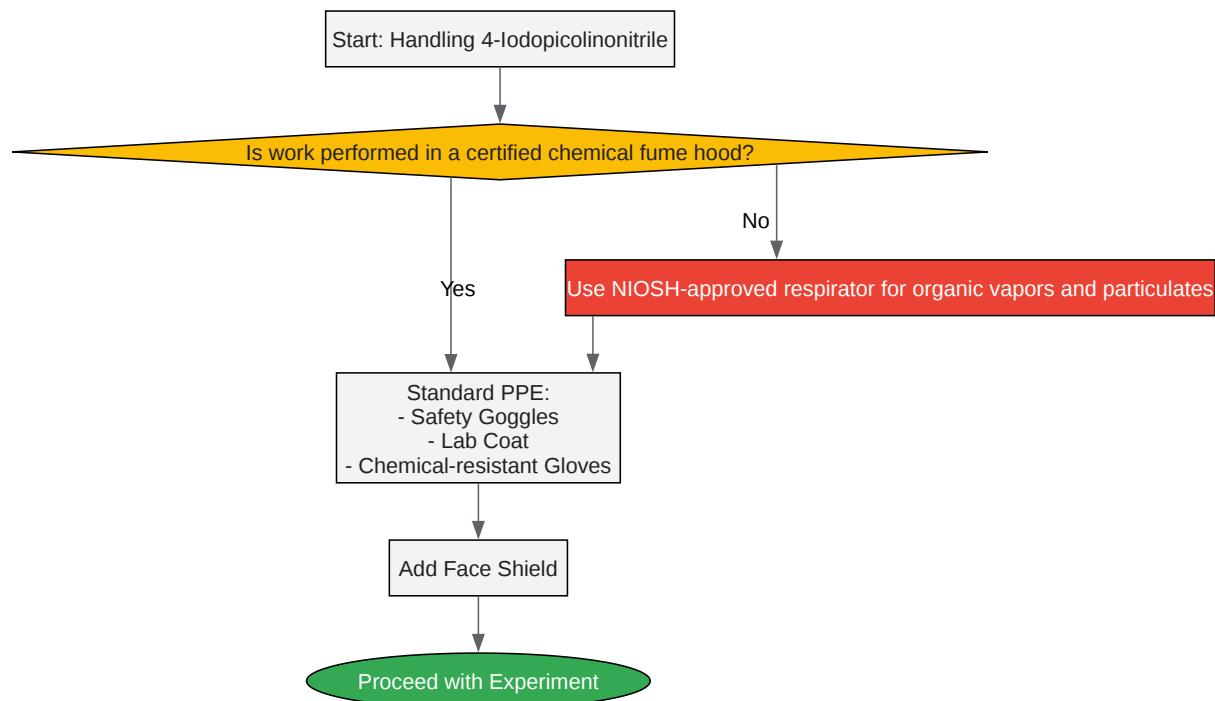
Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection:
 - Wear a flame-retardant laboratory coat.
 - Use chemically resistant gloves (e.g., nitrile rubber). Glove thickness and breakthrough time should be appropriate for the planned duration of handling.
- Respiratory Protection: If working outside of a fume hood or if dusts are generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is recommended.



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Caption: PPE Selection Workflow for Handling **4-Iodopicolinonitrile**.

Handling and Storage

Safe Handling:

- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe dust or vapors.[4]

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the work area.
- Handle under an inert gas atmosphere where appropriate.[4]
- Ground and bond containers and receiving equipment to prevent static discharge.[4]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- Protect from moisture and light.[4]
- Store locked up.[5]
- Keep away from incompatible materials such as strong oxidizing agents.[5]

First Aid Measures

Immediate medical attention is crucial in case of exposure.

| Exposure Route | First Aid Protocol |
|----------------|---|
| Inhalation | Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. |
| Skin Contact | Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. [5] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [5] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [5] |

Accidental Release Measures

Personal Precautions:

- Evacuate personnel from the area.
- Wear appropriate personal protective equipment (see Section 3).
- Avoid breathing dust and contact with the spilled material.
- Ensure adequate ventilation.

Environmental Precautions:

- Prevent the material from entering drains or waterways.

Methods for Cleaning Up:

- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.
- For large spills, dike the area to prevent spreading. Collect the material using a method that does not generate dust (e.g., HEPA-filtered vacuum).

Firefighting Measures

Suitable Extinguishing Media:

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

Specific Hazards Arising from the Chemical:

- Heating may cause a fire.
- Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen iodide.

Protective Equipment for Firefighters:

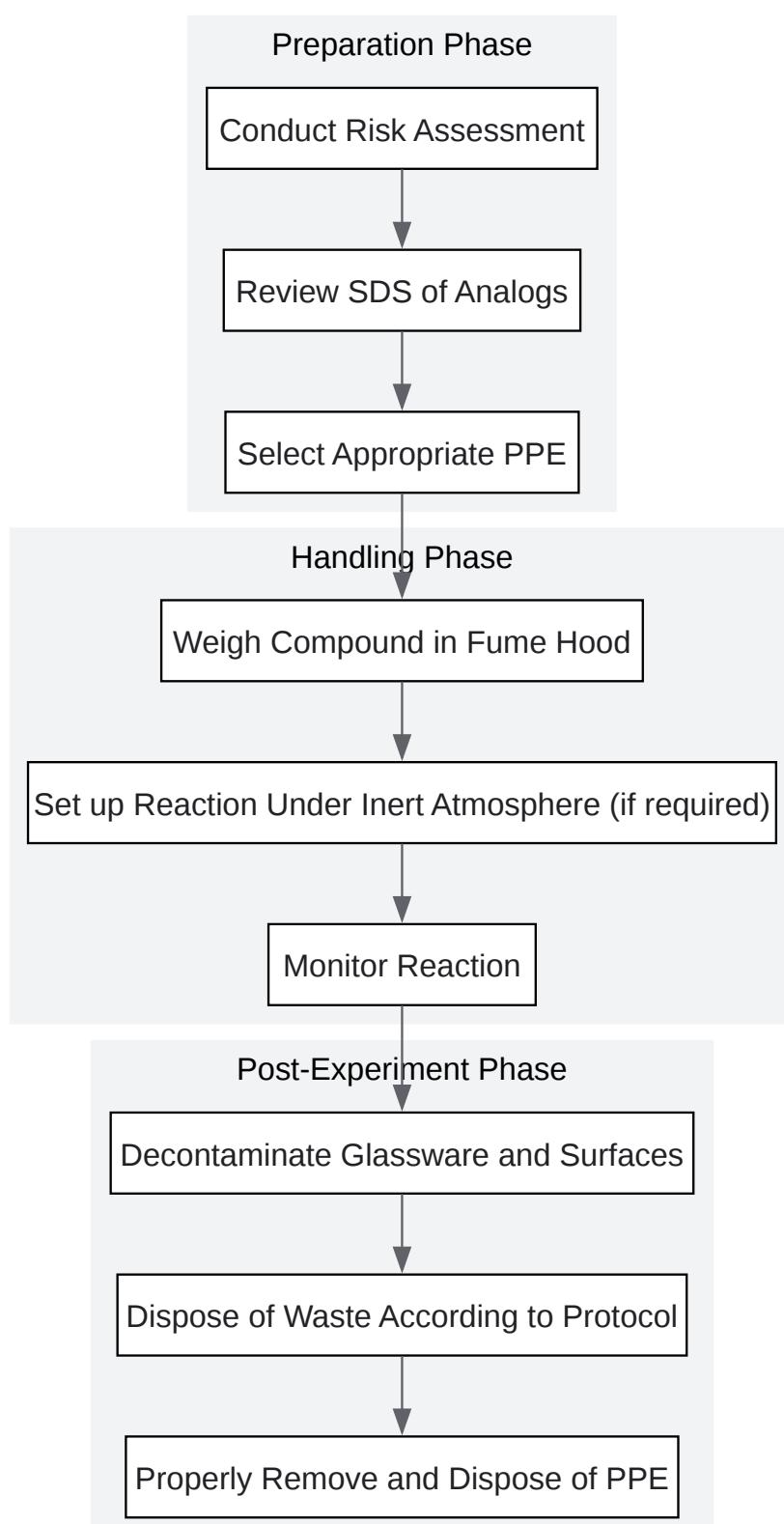
- Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

- Dispose of this material and its container at a licensed hazardous waste collection point.
- Disposal must be in accordance with all applicable federal, state, and local regulations.

Experimental Protocols (Cited Methodologies)

No experimental protocols for the safety and handling of **4-Iodopicolinonitrile** were found. The following diagram illustrates a general workflow for handling a chemical with the presumed hazards of **4-Iodopicolinonitrile**.



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Caption: General Experimental Workflow for Handling Potentially Hazardous Compounds.

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